

Historical Background and Development

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Compound Focus: T-26c

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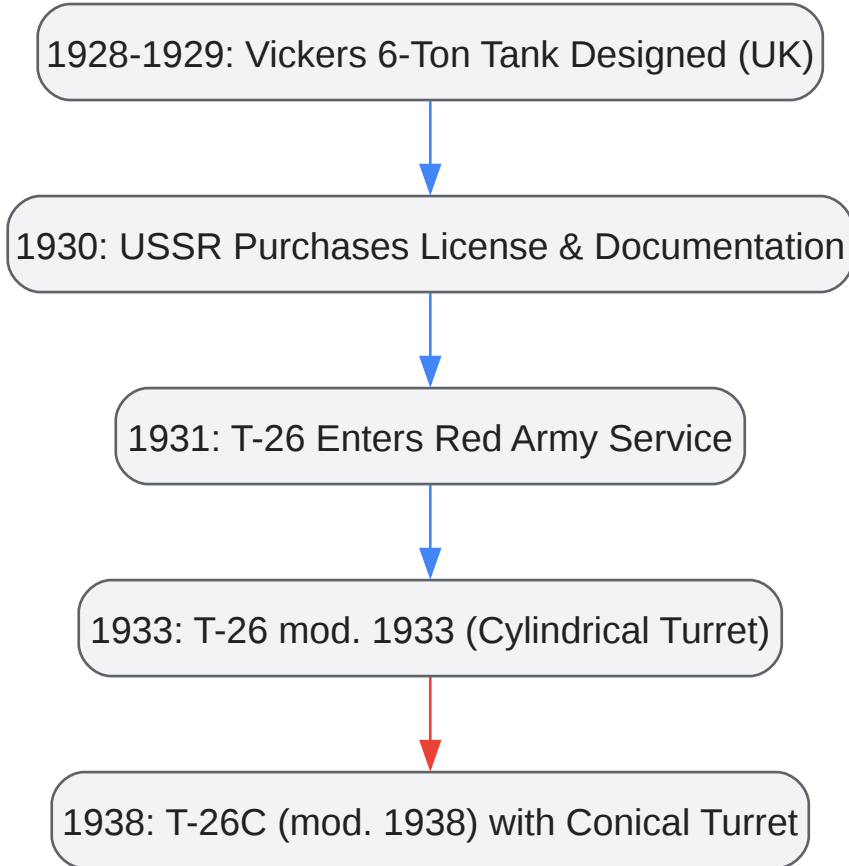
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The T-26's origin traces back to the Soviet Union's acquisition and refinement of the British Vickers 6-Ton tank in the early 1930s [1].

- **Foreign Origin:** A Soviet committee purchased 15 Vickers 6-Ton tanks and full technical documentation in 1930 [1].
- **Domestic Adaptation:** Soviet engineers at the K.E. Voroshilov factory did not simply copy the design but made significant modifications, creating the T-26 [1].
- **Model Evolution:** The **T-26C** represents the 1938 model, featuring a new conical turret with a smaller cross-section, improved optics, and various hull modifications [2].

The development process from the initial Vickers tanks to the **T-26C** is outlined below:

T-26C Development Timeline



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Technical Specifications of the T-26C

The **T-26C** incorporated several technical improvements over earlier models. Key quantitative data is summarized in the table below.

Specification	Details
Type	Light Infantry Tank [1]
Place of Origin	Soviet Union [1]
Service Period	1931–45 (USSR) [1]

Specification	Details
Crew	3 (Commander, Gunner, Driver) [1]
Mass	9.6 tonnes [1]
Dimensions (L×W×H)	4.65 m × 2.44 m × 2.24 m [1]
Main Armament	45 mm 20K tank gun [1]
Secondary Armament	7.62 mm DT machine gun [1]
Armor	6 to 15 mm (Homogeneous) [1] [3]
Engine	90 hp T-26 (4-cylinder petrol) [1]
Max Speed (Road)	31.1 km/h [1]
Operational Range (Road)	220–240 km [1]

Design Evolution and Variants

The T-26 platform was highly adaptable, leading to over 50 modified vehicles [4].

- **Turret Design:** The **T-26C**'s most distinguishing feature was its single, **semi-conical turret** with a smaller cross-section, which was an improvement over the earlier cylindrical turrets [2] [3].
- **Specialized Variants:** The chassis was used for various experimental and series-produced vehicles, including:
 - **Flame-throwing tanks** (e.g., KhT-130, KhT-133) [4].
 - **Combat engineer vehicles** (e.g., ST-26 bridge-laying tank) [4].
 - **Self-propelled guns** and **artillery tractors** [4].
- **Foreign Use:** Captured T-26s, including the **T-26C**, were used by Axis forces like Germany, who designated it the **Panzerkampfwagen T-26C 740(r)**, and Finland [2] [1].

Summary

The **T-26C** was a late-model variant of the widely produced Soviet T-26 light tank. Its development showcases a process of licensed production, technical refinement, and adaptation for specialized roles. Key identifiers for the **T-26C** are its **semi-conical turret** and service history with both Soviet and Axis forces during World War II.

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References

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